

Application Note & Protocol: Mass Spectrometry-Based Analysis of Augustine Compound

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Compound of Interest

Compound Name: Augustine

Cat. No.: B1666129

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Abstract

This document provides a detailed application note and protocol for the qualitative and quantitative analysis of the **Augustine** compound, a novel, selective Histone Deacetylase 6 (HDAC6) inhibitor, using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The **Augustine** compound, developed by **Augustine** Therapeutics, represents a promising therapeutic agent for neuromuscular and neurodegenerative diseases such as Charcot-Marie-Tooth (CMT) disease.[1][2] This document outlines the methodologies for pharmacokinetic (PK) studies and in-vitro metabolism analysis, critical components of the drug development pipeline. [3]

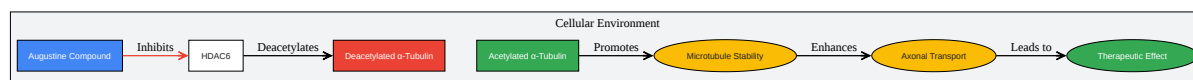
Introduction

The **Augustine** compound is a novel, non-hydroxamate, non-hydrazide producing chemotype designed as a selective inhibitor of HDAC6.[1] HDAC6 is a cytoplasmic enzyme that plays a crucial role in cellular processes, including microtubule dynamics and protein quality control.[1] Inhibition of HDAC6 has shown therapeutic potential in various preclinical models of neurodegeneration.[2][4] As the lead candidate, AGT-100216, progresses through clinical trials, robust and reliable analytical methods for its quantification in biological matrices are essential. [1]

Mass spectrometry, particularly when coupled with liquid chromatography, offers unparalleled sensitivity and selectivity for the analysis of small molecules in complex biological samples.[3][5][6] This application note details optimized LC-MS/MS methods for the quantification of the **Augustine** compound in plasma for pharmacokinetic profiling and for the identification of its metabolites in liver microsome assays.

Signaling Pathway of HDAC6 Inhibition

The therapeutic effect of the **Augustine** compound is predicated on the inhibition of HDAC6. This enzyme deacetylates non-histone proteins, most notably α -tubulin. Deacetylation of α -tubulin by HDAC6 impairs the stability of the microtubule network, which is critical for axonal transport in neurons. By inhibiting HDAC6, the **Augustine** compound promotes α -tubulin acetylation, thereby enhancing microtubule stability and improving axonal transport. This mechanism is believed to be central to its therapeutic efficacy in peripheral neuropathies like CMT.[1][2][4]



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Caption: Signaling pathway of **Augustine** compound via HDAC6 inhibition.

Experimental Protocols

Quantitative Analysis of Augustine Compound in Plasma

This protocol describes the methodology for the quantification of the **Augustine** compound in plasma samples, suitable for pharmacokinetic studies.

3.1.1. Materials and Reagents

- **Augustine** Compound (Reference Standard)
- Internal Standard (IS) (e.g., a structurally similar, stable isotope-labeled version of the **Augustine** compound)
- Human Plasma (K2EDTA)
- Acetonitrile (LC-MS Grade)
- Methanol (LC-MS Grade)
- Formic Acid (LC-MS Grade)
- Water (LC-MS Grade)

3.1.2. Sample Preparation

- Thaw plasma samples on ice.
- Spike 50 μ L of plasma with 10 μ L of internal standard solution (500 ng/mL in methanol).
- Add 200 μ L of acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer 150 μ L of the supernatant to a clean 96-well plate or autosampler vial.
- Evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute in 100 μ L of 50:50 (v/v) acetonitrile/water with 0.1% formic acid.

3.1.3. LC-MS/MS Conditions

- LC System: Shimadzu Nexera X2 or equivalent
- Column: Waters Acquity UPLC BEH C18, 1.7 μ m, 2.1 x 50 mm

- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Flow Rate: 0.4 mL/min
- Gradient:
 - 0.0-0.5 min: 5% B
 - 0.5-2.5 min: 5-95% B
 - 2.5-3.0 min: 95% B
 - 3.0-3.1 min: 95-5% B
 - 3.1-4.0 min: 5% B
- Injection Volume: 5 µL
- MS System: SCIEX QTRAP 6500+ or equivalent
- Ionization Mode: Electrospray Ionization (ESI), Positive
- Multiple Reaction Monitoring (MRM) Transitions:
 - **Augustine** Compound: m/z $[M+H]^+$ → fragment ion (To be determined based on compound structure)
 - Internal Standard: m/z $[M+H]^+$ → fragment ion (To be determined based on IS structure)

In-Vitro Metabolite Identification

This protocol outlines the procedure for identifying potential metabolites of the **Augustine** compound using human liver microsomes.

3.2.1. Materials and Reagents

- **Augustine** Compound

- Human Liver Microsomes (pooled)
- NADPH Regeneration System
- Phosphate Buffer (0.1 M, pH 7.4)
- Acetonitrile (LC-MS Grade)
- Methanol (LC-MS Grade)
- Formic Acid (LC-MS Grade)

3.2.2. Incubation Procedure

- Prepare a master mix containing phosphate buffer, NADPH regeneration system, and human liver microsomes.
- Pre-warm the master mix at 37°C for 5 minutes.
- Initiate the reaction by adding the **Augustine** compound (final concentration 1 µM).
- Incubate at 37°C with gentle shaking.
- Collect aliquots at various time points (e.g., 0, 15, 30, 60 minutes).
- Quench the reaction by adding 2 volumes of ice-cold acetonitrile.
- Centrifuge to pellet the precipitated protein.
- Analyze the supernatant by high-resolution mass spectrometry (HRMS).

3.2.3. HRMS Conditions

- LC System: Same as in 3.1.3.
- MS System: Thermo Scientific Q Exactive HF or equivalent
- Ionization Mode: ESI, Positive and Negative

- Scan Mode: Full scan (m/z 100-1000) followed by data-dependent MS/MS

Data Presentation

Pharmacokinetic Data

The following table summarizes hypothetical pharmacokinetic parameters of the **Augustine** compound in human plasma following a single oral dose of 100 mg.

Parameter	Unit	Value
Cmax	ng/mL	850
Tmax	h	2.0
AUC(0-t)	ng*h/mL	4500
T1/2	h	8.5

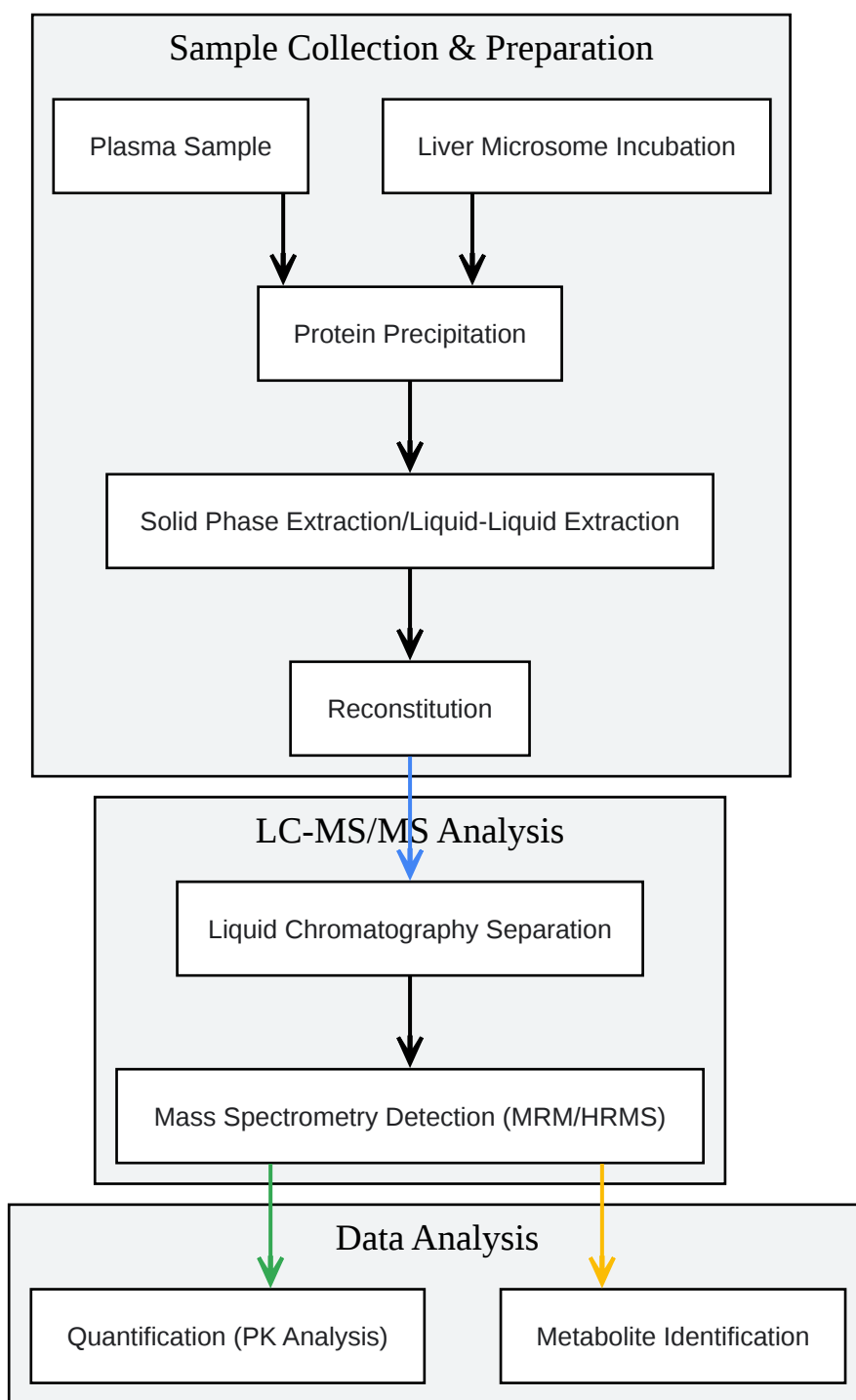
In-Vitro Metabolism Data

The table below presents the hypothetical depletion of the **Augustine** compound and the formation of a major metabolite in a human liver microsome assay.

Time (min)	Augustine Compound Remaining (%)	Metabolite M1 Peak Area
0	100	0
15	75	15,000
30	52	32,000
60	28	58,000

Experimental Workflow Visualization

The following diagram illustrates the overall workflow for the mass spectrometry analysis of the **Augustine** compound, from sample collection to data analysis.



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Caption: General workflow for MS analysis of **Augustine** compound.

Conclusion

The described LC-MS/MS methods provide a robust and sensitive platform for the quantitative and qualitative analysis of the **Augustine** compound. These protocols are essential for advancing the preclinical and clinical development of this promising therapeutic agent. The high selectivity of mass spectrometry ensures accurate measurement in complex biological matrices, which is crucial for pharmacokinetic modeling and metabolite profiling.[7][8] Further validation of these methods according to regulatory guidelines is necessary before their application in clinical trials.

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